

A Technical Guide to the Physicochemical Properties of Donepezil N-oxide-d5

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Compound of Interest

Compound Name: Donepezil N-oxide-d5

Cat. No.: B12409558

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Introduction: Donepezil is a cornerstone in the symptomatic treatment of Alzheimer's disease, acting as a reversible inhibitor of acetylcholinesterase to improve cholinergic neurotransmission. The study of its metabolism is crucial for understanding its pharmacokinetic profile and clinical effects. One of its key metabolites, formed via N-oxidation, is Donepezil N-oxide. The deuterated isotopologue, **Donepezil N-oxide-d5**, serves as an indispensable internal standard for analytical and pharmacokinetic research. Its stable isotope label allows for precise quantification in complex biological matrices by mass spectrometry, ensuring accuracy in therapeutic drug monitoring and metabolic studies. This guide provides an in-depth overview of the core physicochemical properties, metabolic context, and relevant experimental protocols for **Donepezil N-oxide-d5**.

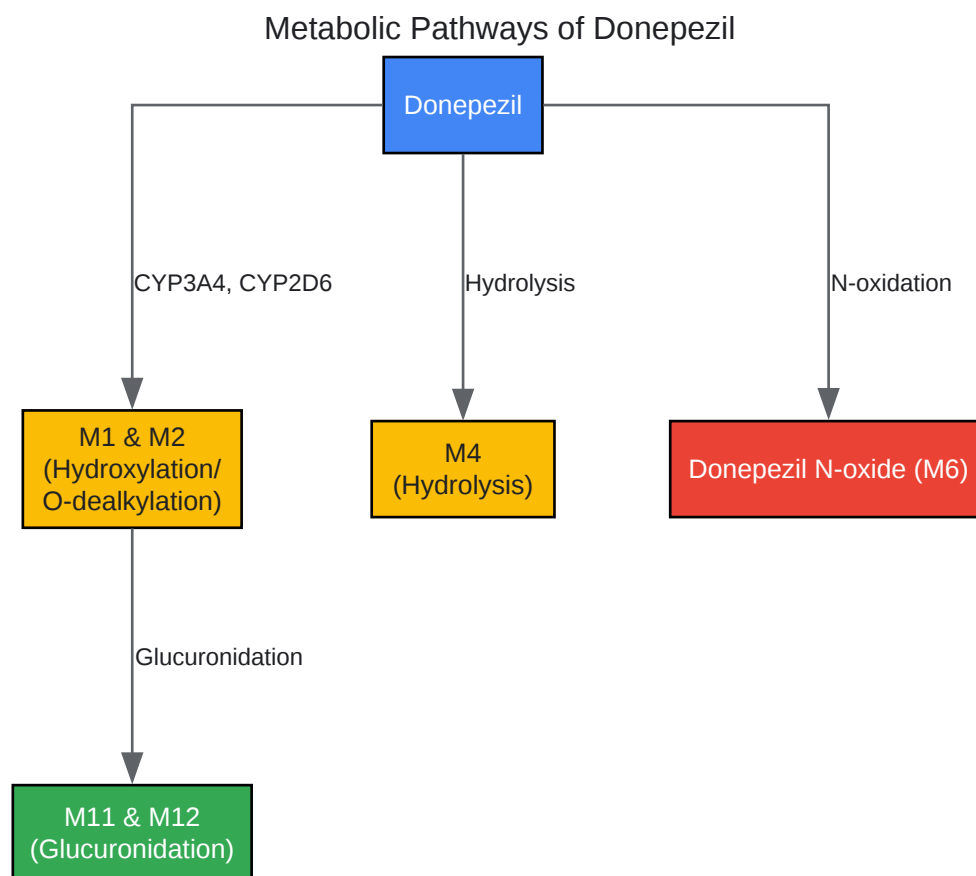
Core Physicochemical Properties

The fundamental properties of **Donepezil N-oxide-d5** are summarized below. These data are critical for method development, analytical standard preparation, and structural elucidation. Data for the non-labeled analogue are also provided for context.

Property	Value (Donepezil N-oxide-d5)	Value (Donepezil N-oxide)	Reference
IUPAC Name	4-((5,6-dimethoxy-1-oxo-2,3-dihydro-1H-inden-2-yl)methyl)-1-((phenyl-d5)methyl)piperidine 1-oxide	2,3-dihydro-5,6-dimethoxy-2-[[1-oxido-1-(phenylmethyl)-4-piperidinyl]methyl]-1H-inden-1-one	[1]
Molecular Formula	C ₂₄ H ₂₄ D ₅ NO ₄	C ₂₄ H ₂₉ NO ₄	[2]
Molecular Weight	400.53 g/mol	395.49 g/mol	[2][3]
CAS Number	Not Available	120013-84-5	[2][4]
Appearance	Off-White Solid	Solid	[1][4]
Purity	Not Specified	≥98%	[4][5]
Solubility	Not Specified	Slightly soluble in Chloroform and Methanol	[4]

Metabolic Pathway of Donepezil

Donepezil undergoes extensive hepatic metabolism, primarily mediated by cytochrome P450 isoenzymes CYP3A4 and CYP2D6.[6][7] Three principal metabolic pathways have been identified: O-dealkylation and hydroxylation, hydrolysis, and N-oxidation.[8][9] The N-oxidation pathway results in the formation of Donepezil N-oxide (designated as metabolite M6), which is considered pharmacologically active.[9][10] This metabolite, along with others, is primarily eliminated via renal excretion.[9]



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Figure 1. Simplified metabolic pathways of Donepezil.

Experimental Protocols

Detailed methodologies are essential for the accurate synthesis, analysis, and study of **Donepezil N-oxide-d5**. The following sections outline established protocols for its synthesis and quantification.

Synthesis of Donepezil N-oxide

The N-oxide metabolite can be prepared via direct oxidation of the parent drug. A general laboratory-scale synthesis involves the reaction of a Donepezil intermediate with an oxidizing agent.^{[11][12]}

Protocol for N-oxidation:

- **Reaction Setup:** In a suitable reaction vessel, dissolve Donepezil or a precursor in an appropriate solvent.
- **Oxidation:** Introduce a peracid (e.g., meta-chloroperoxybenzoic acid) or another oxidizing agent like hydrogen peroxide in formic acid to the solution.[\[11\]](#)[\[12\]](#)
- **Reaction Monitoring:** Stir the mixture at room temperature and monitor the progress of the reaction using a suitable chromatographic technique, such as Thin-Layer Chromatography (TLC).
- **Work-up and Purification:** Upon completion, quench the reaction and perform an appropriate work-up, which may include extraction and washing steps. Purify the crude product using column chromatography to isolate the Donepezil N-oxide.

Note: For the synthesis of **Donepezil N-oxide-d5**, a Donepezil-d5 precursor, synthesized using (phenyl-d5)methyl bromide, would be used as the starting material.

Quantification in Biological Matrices

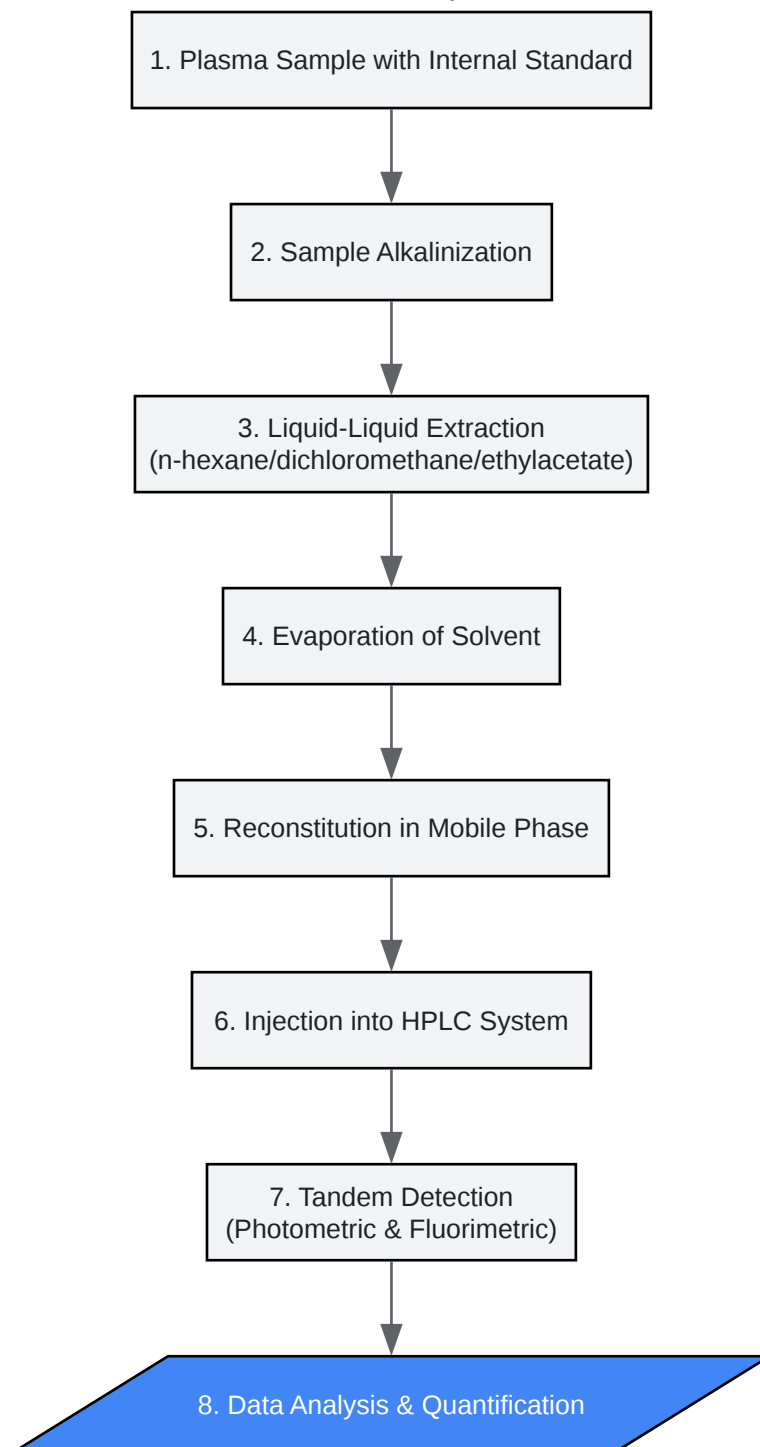
A robust high-performance liquid chromatography (HPLC) method has been developed for the simultaneous quantification of Donepezil and its major metabolites, including Donepezil N-oxide, in human plasma.[\[10\]](#)[\[13\]](#)

Detailed HPLC Protocol:

- **Sample Preparation (Liquid-Liquid Extraction):**
 - Aliquot plasma samples.
 - Add an internal standard (e.g., Disopyramide). For quantification of Donepezil N-oxide, **Donepezil N-oxide-d5** is the ideal internal standard.
 - Alkalinize the sample.
 - Perform extraction using a solvent mixture of n-hexane/dichloromethane/ethyl acetate (45:40:15 v/v/v).[\[10\]](#)
 - Evaporate the organic layer to dryness under a stream of nitrogen.

- Chromatographic Conditions:
 - Reconstitution: Reconstitute the dried residue in 200 μ L of the mobile phase.[\[10\]](#)
 - Mobile Phase: Acetonitrile 85% : 1% acetic acid 15%.[\[10\]](#)
 - Column: X-Terra, RP8.[\[10\]](#)
 - Flow Rate: 1.0 mL/min.[\[10\]](#)
 - Injection Volume: 50 μ L.[\[10\]](#)
- Detection:
 - Utilize photometric and fluorimetric detectors in tandem. Donepezil N-oxide is a fluorescent compound.[\[10\]](#)
 - The reported quantitation limit for fluorescent compounds like Donepezil N-oxide is in the range of 0.1-0.3 ng/mL.[\[10\]](#)

Workflow for Quantification of Donepezil Metabolites in Plasma



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Figure 2. Analytical workflow for the quantification of Donepezil N-oxide.

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